

Physical properties of 2-Methylmalonamide (melting point, solubility)

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Compound of Interest

Compound Name: 2-Methylmalonamide

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A Technical Guide to the Physical Properties of 2-Methylmalonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise overview of the key physical properties of **2-Methylmalonamide** (also known as 2-methylpropanediamide), with a focus on its melting point and solubility. This information is critical for its application in research and development, particularly in medicinal chemistry and materials science, where such properties influence substance purification, formulation, and biological interactions.

Core Physical Properties

2-Methylmalonamide is a white crystalline solid at room temperature. Its physical characteristics are largely dictated by the presence of two amide functional groups, which allow for strong intermolecular hydrogen bonding.

Data Presentation

The melting point of **2-Methylmalonamide** has been determined and is presented below. However, specific quantitative data for its solubility in various solvents is not readily available in the reviewed literature. General principles of amide solubility suggest that due to its relatively low molecular weight and the presence of hydrogen bond donors and acceptors, it is expected to be soluble in water.^[1]

| Physical Property | Value |
|-------------------|--|
| Melting Point | 208 - 210 °C[2][3][4][5] |
| Solubility | Data not available. Expected to be soluble in water. |

Experimental Protocols

The following sections detail the standard methodologies for determining the physical properties of amide compounds like **2-Methylmalonamide**.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound, while a broad and depressed melting range suggests the presence of impurities. The capillary method is a common and reliable technique for this measurement.

Protocol:

- **Sample Preparation:** A small amount of finely powdered, dry **2-Methylmalonamide** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature probe. The apparatus is heated at a controlled rate.
- **Measurement:** The temperature is raised relatively quickly to about 15-20 °C below the expected melting point, and then the heating rate is slowed to 1-2 °C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

Solubility Determination

Solubility is a crucial parameter for drug development and chemical synthesis, as it affects bioavailability and reaction kinetics. A common method for determining solubility involves the

preparation of a saturated solution.

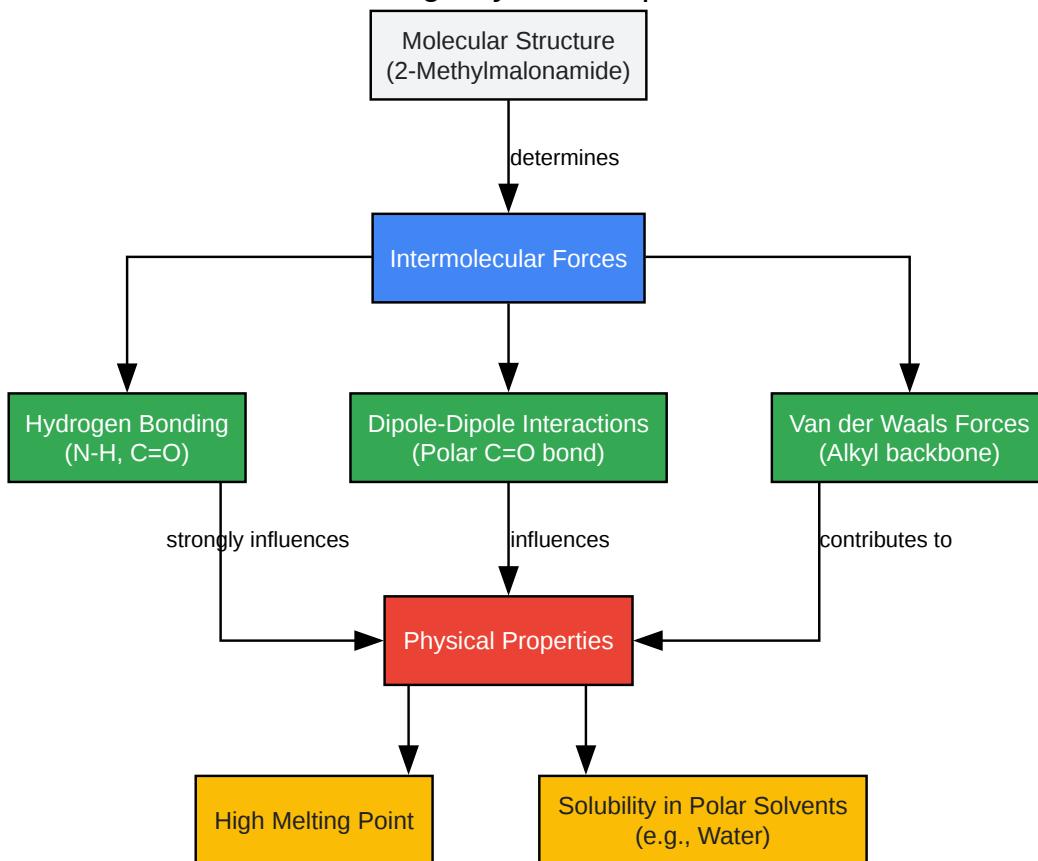
Protocol:

- Sample Preparation: An excess amount of **2-Methylmalonamide** is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed container.
- Equilibration: The mixture is agitated (e.g., by stirring or shaking) at a constant temperature for a sufficient period to ensure that equilibrium is reached and the solution is saturated.
- Sample Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.
- Concentration Analysis: The concentration of **2-Methylmalonamide** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, high-performance liquid chromatography (HPLC), or gravimetric analysis after solvent evaporation. The solubility is then expressed in units such as g/L, mg/mL, or mol/L.

Logical Relationships in Physical Properties of Amides

The physical properties of amides, including **2-Methylmalonamide**, are governed by a set of interrelated molecular and intermolecular factors. The following diagram illustrates these relationships.

Factors Influencing Physical Properties of Amides



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Caption: Logical flow from molecular structure to physical properties of amides.

This guide provides foundational information on the physical properties of **2-Methylmalonamide**. For specific applications, it is recommended to perform experimental validation of these properties under the conditions of interest.

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